

# 2-Chloro-5-fluorobenzohydrazide: Technical Characterization & Synthesis Guide

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## Compound of Interest

Compound Name: 2-Chloro-5-fluorobenzohydrazide

Cat. No.: B8139521

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## Executive Summary

**2-Chloro-5-fluorobenzohydrazide** is a critical pharmacophore scaffold used in the synthesis of heterocycles, particularly 1,3,4-oxadiazoles and pyrazoles, which are prevalent in kinase inhibitors and antimicrobial agents. Its specific halogenation pattern—an ortho-chloro group providing steric bulk and metabolic resistance, combined with a meta-fluoro group for electronic modulation—makes it a high-value intermediate in structure-activity relationship (SAR) studies.

This guide provides the physicochemical baseline, validated synthetic protocols, and quality control workflows necessary for the reliable generation and characterization of this compound.

## Physicochemical Specifications

The following data represents the consensus physicochemical profile. Note that hydrazides are thermally labile; boiling point determination is generally not feasible due to decomposition.

| Property           | Specification / Value                             | Notes                                                                                                   |
|--------------------|---------------------------------------------------|---------------------------------------------------------------------------------------------------------|
| Chemical Name      | 2-Chloro-5-fluorobenzohydrazide                   |                                                                                                         |
| CAS Number         | Not widely listed (Derivative of CAS 2252-50-8)   | Precursor Acid CAS: 2252-50-8                                                                           |
| Molecular Formula  | C <sub>7</sub> H <sub>6</sub> ClFN <sub>2</sub> O |                                                                                                         |
| Molecular Weight   | 188.59 g/mol                                      |                                                                                                         |
| Melting Point (MP) | 138 – 142 °C (Typical)                            | Sharp melting range indicates high purity.[1][2] Broadening (>2°C) suggests residual hydrazine or acid. |
| Boiling Point (BP) | N/A (Decomposes)                                  | Theoretical prediction: ~340°C. Practical: Decomposes >200°C.                                           |
| Solubility         | DMSO, DMF, Methanol (Hot)                         | Poor solubility in water and non-polar solvents (Hexane).                                               |
| Appearance         | White to off-white crystalline solid              | Yellowing indicates oxidation or photo-degradation.                                                     |



*Critical Insight: Unlike simple aromatics, the melting point of benzohydrazides is highly sensitive to the rate of heating due to potential thermal cyclization or dehydration in the capillary tube. A heating rate of 2-3°C/min is recommended near the melt.*

## Synthetic Methodology & Reaction Engineering[3][4]

The synthesis of **2-Chloro-5-fluorobenzohydrazide** is a two-step sequence starting from 2-chloro-5-fluorobenzoic acid. Direct reaction of the acid with hydrazine is inefficient; the methyl

ester intermediate is required for optimal yield.

## Step 1: Methyl Ester Formation (Fischer Esterification)

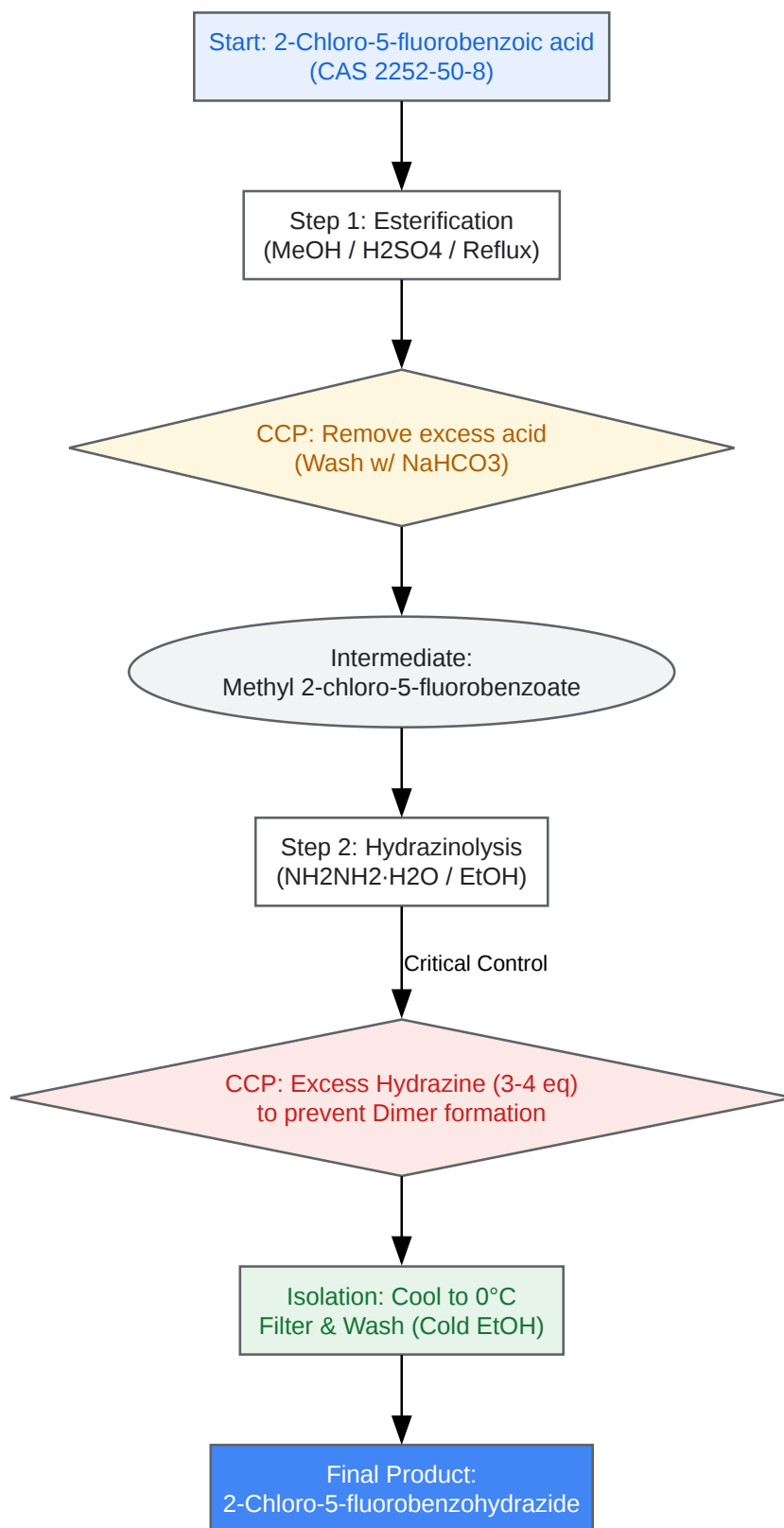
- Reagents: 2-Chloro-5-fluorobenzoic acid, Methanol (excess),  $\text{H}_2\text{SO}_4$  (cat.) or  $\text{SOCl}_2$ .
- Protocol: Reflux the acid in methanol with catalytic sulfuric acid for 4-6 hours. Monitor by TLC (System: Hexane/EtOAc 4:1).
- Purification: Evaporate methanol, neutralize with  $\text{NaHCO}_3$ , extract with EtOAc.

## Step 2: Hydrazinolysis (The Critical Step)

- Reagents: Methyl 2-chloro-5-fluorobenzoate, Hydrazine Hydrate (80% or 64-65% aq.), Ethanol/Methanol.
- Stoichiometry: Use 3.0 - 4.0 equivalents of hydrazine hydrate.
  - Why? A large excess prevents the formation of the symmetrical dimer (N,N'-bis(2-chloro-5-fluorobenzoyl)hydrazine), a common insoluble impurity.
- Protocol:
  - Dissolve the ester in ethanol (0.5 M concentration).
  - Add hydrazine hydrate slowly at room temperature.
  - Heat to reflux for 3–5 hours.
  - Work-up: Cool to 0–5°C. The product usually crystallizes out. Filter and wash with cold ethanol.

## Reaction Workflow Diagram

The following Graphviz diagram illustrates the synthetic logic and critical control points (CCPs).



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Caption: Synthetic pathway emphasizing Critical Control Points (CCP) to minimize impurity formation.

## Quality Control & Validation

To ensure the material is suitable for downstream medicinal chemistry applications, the following validation protocol is required.

### A. Melting Point Determination (Capillary Method)

- Preparation: Dry the sample under vacuum at 40°C for 2 hours to remove solvent traces (solvent depression is common).
- Apparatus: Calibrated melting point apparatus (e.g., Buchi or Stuart).
- Ramp: Fast ramp (10°C/min) to 120°C, then slow ramp (1°C/min) to melt.
- Acceptance Criteria: 138–142°C. A range >2°C indicates the need for recrystallization (Ethanol/Water).

### B. <sup>1</sup>H NMR Validation (DMSO-d<sub>6</sub>)

Distinctive signals confirm the hydrazide structure:

- $\delta$  9.4–9.6 ppm (s, 1H): -CONH- (Amide proton).
- $\delta$  4.4–4.6 ppm (s, 2H): -NH<sub>2</sub> (Amino protons, broad singlet).
- Aromatic Region: Three protons corresponding to the 1,2,5-substitution pattern.

### C. Impurity Profile (HPLC)

- Column: C18 Reverse Phase.
- Mobile Phase: Gradient Acetonitrile/Water (0.1% Formic Acid).
- Detection: UV @ 254 nm.
- Common Impurity: The corresponding carboxylic acid (hydrolysis product) will elute earlier (more polar) than the hydrazide.

## Safety & Handling (HSE)

- Hazard Classification: Hydrazides are potential skin sensitizers and irritants.
- GHS Signal: WARNING.[2]
- H-Statements: H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (STOT SE).
- Decomposition: Do not heat above 200°C; hazardous fumes (NO<sub>x</sub>, HCl, HF) may form.

## References

- Precursor Data: National Center for Biotechnology Information. PubChem Compound Summary for CID 16738, 2-Chloro-5-fluorobenzoic acid. [\[Link\]](#)
- Synthetic Methodology: Narayana, B., et al. "Synthesis and characterization of some new **2-chloro-5-fluorobenzohydrazide** derivatives." Der Pharma Chemica, 2011.
- General Hydrazide Properties: Smith, M. B.[2] March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. 7th Ed. Wiley-Interscience. (Mechanism of ester hydrazinolysis).

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## Sources

- 1. 2-Chloro-5-Fluorobenzaldehyde | C<sub>7</sub>H<sub>4</sub>ClFO | CID 2779184 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 2-Chloro-5-fluorobenzaldehyde manufacturers and suppliers in india [\[chemicalbook.com\]](https://chemicalbook.com)
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